

Cobalt(II) Tetrafluoroborate Hexahydrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Cobalt(II) tetrafluoroborate
hexahydrate*

Cat. No.: *B102891*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource on **Cobalt(II) tetrafluoroborate hexahydrate**, a versatile inorganic compound with significant applications in catalysis, chemical synthesis, and materials science. This document provides a detailed overview of its chemical synonyms, key identifiers, and physical properties, alongside a logical representation of its nomenclature.

Nomenclature and Identification

Cobalt(II) tetrafluoroborate hexahydrate is known by a variety of synonyms across different chemical suppliers and databases. Understanding these alternative names is crucial for effective literature searches and procurement. The compound is unequivocally identified by its CAS Registry Number, with "15684-35-2" being the most consistently cited.[1][2][3][4][5][6] An alternative CAS number, "26490-63-1," is also mentioned.[7]

The following diagram illustrates the relationships between the primary name and its various synonyms and identifiers.

Property	Value	References
Primary CAS Number	15684-35-2	[1] [2] [3] [4] [5] [6]
Alternative CAS Number	26490-63-1	[7]
EC Number	247-740-2	[4]
PubChem ID	15771041	[1]
MDL Number	MFCD00243274	[4]
Molecular Formula	Co(BF ₄) ₂ ·6H ₂ O or B ₂ CoF ₈ H ₁₂ O ₆	[1] [2] [3]
Molecular Weight	340.63 g/mol	[1] [2] [3] [4]
InChI Key	INIVHUAVECUKHW- UHFFFAOYSA-N	

Table 2: Physical and Chemical Properties

Property	Value	References
Appearance	Red crystalline powder	[5]
Purity	≥96%, ≥98%, ≥99%	[2] [3] [4]
Melting Point	70-80°C	[5]
Solubility	Soluble in water	[8]
Storage Temperature	Room temperature	[1] [2]

Experimental Protocols

While detailed, step-by-step experimental protocols are not extensively available in the initial search results, the primary application of **Cobalt(II) tetrafluoroborate hexahydrate** is in the synthesis of other coordination complexes. A general experimental approach for its use as a precursor can be outlined.

General Protocol for the Synthesis of Cobalt-based Coordination Complexes:

- **Dissolution:** Dissolve a measured quantity of **Cobalt(II) tetrafluoroborate hexahydrate** in an appropriate polar solvent. The choice of solvent will depend on the solubility of the other reactants.
- **Ligand Addition:** To the stirred solution of the cobalt salt, add a stoichiometric amount of the desired ligand. The ligand can be dissolved in the same or a compatible solvent.
- **Reaction Conditions:** The reaction mixture may be stirred at room temperature or heated under reflux to facilitate the complex formation. The reaction time can vary from a few hours to several days.
- **Isolation of Product:** The resulting coordination complex may precipitate out of the solution. If so, it can be collected by filtration. If the product is soluble, the solvent may need to be partially or fully evaporated to induce crystallization.
- **Purification:** The isolated crude product can be purified by recrystallization from a suitable solvent or by other chromatographic techniques.
- **Characterization:** The final product should be characterized using standard analytical techniques such as X-ray crystallography, spectroscopy (UV-Vis, IR, NMR), and elemental analysis to confirm its structure and purity.

It is important to note that this is a generalized protocol, and the specific conditions will need to be optimized for each target complex.

Applications in Research and Development

Cobalt(II) tetrafluoroborate hexahydrate is a valuable precursor in various research and development areas:

- **Catalysis:** It is employed as a catalyst in a range of organic reactions.[1]
- **Materials Science:** The compound serves as a starting material for the synthesis of homometallic and heterometallic complexes, which are studied for their electronic and magnetic properties.[5]
- **Nanotechnology:** It is used in the production of cobalt nanoparticles.[1]

This technical guide provides a foundational understanding of **Cobalt(II) tetrafluoroborate hexahydrate** for professionals in the scientific community. For specific applications and detailed experimental procedures, consulting peer-reviewed scientific literature is recommended.

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